

Prohexadione Calcium: A Comparative Analysis of its Impact on Peanut Cultivar Yield

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Compound of Interest

Compound Name: Prohexadione

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For researchers, scientists, and professionals in drug development, understanding the nuanced effects of plant growth regulators is paramount. This guide provides a comprehensive comparison of **prohexadione** calcium's efficacy in enhancing peanut yields across various cultivars, supported by experimental data and detailed protocols.

Prohexadione calcium, a gibberellin biosynthesis inhibitor, is a widely utilized plant growth regulator in peanut (*Arachis hypogaea* L.) cultivation to manage excessive vine growth, which can impede harvest efficiency and potentially reduce yields.^{[1][2][3][4]} Its application is intended to shift the plant's energy allocation from vegetative to reproductive growth, thereby increasing pod yield. However, the yield response to **prohexadione** calcium is not always consistent and can be influenced by factors such as cultivar type, application rate and timing, and environmental conditions. This guide synthesizes findings from various studies to provide a clear comparison of **prohexadione**'s effects.

Comparative Yield Performance

The efficacy of **prohexadione** calcium in increasing peanut yield is highly dependent on the cultivar. Studies have shown a range of responses, from significant yield increases to no effect, and in some cases, even yield reduction. For instance, the cultivar 'NC 9' has demonstrated a consistent positive yield response to **prohexadione**, with increases ranging from 7% to 16%. In contrast, the yield of 'VA-C 92R' has been shown to decrease by as much as 8% with **prohexadione** application in some studies. Other cultivars like 'NC 10C', 'NC 12C', and 'NC-V

11' have shown variable responses, with some experiments reporting yield increases of 9% to 15% and others showing no significant effect.

Recent studies on runner market type cultivars have also highlighted the variability in yield response. In large plot on-farm experiments, reduced rates of **prohexadione** calcium (105 g a.i./ha) significantly increased yields by 453 to 731 kg/ha compared to non-treated controls. However, in small-plot experiments, **prohexadione** calcium did not consistently increase yield, regardless of the application rate. A 2023 study found that for the cultivars 'Bailey II', 'NC20', and 'Sullivan', yield was higher with **prohexadione** application, while 'Emery' showed no change, and 'Walton' experienced a yield decrease.

Prohexadione Calcium vs. Alternative Treatments

Historically, daminozide was another plant growth regulator used to control vine growth in peanuts. Comparative studies indicated that **prohexadione** calcium provided a similar reduction in vegetative growth to daminozide. However, due to health concerns, the registration for daminozide was canceled in 1989, leaving **prohexadione** calcium as the primary tool for this purpose.

The most relevant "alternative" to a standard **prohexadione** application is often a different application strategy (i.e., varying the rate and timing) or forgoing treatment altogether (non-treated control). Research indicates that reduced rates of **prohexadione**, such as 0.75x the manufacturer's recommended rate (105 g a.i./ha), can provide a significant yield improvement and a greater return on investment compared to the full rate or a non-treated control in large on-farm settings. The timing of application is also critical, with applications at 50% to 100% canopy closure being the standard recommendation.

Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the effect of **prohexadione** calcium on peanut yield and other key metrics.

Table 1: Effect of **Prohexadione** Calcium on Yield of Different Virginia-Type Peanut Cultivars

Cultivar	Prohexadione Treatment	Yield Change (%)	Reference
NC 9	140 g ai/ha (split application)	+7 to +16	
ATVC-1	140 g ai/ha (split application)	+9 to +15 (variable)	
NC 10C	140 g ai/ha (split application)	+9 to +15 (variable)	
NC 12C	140 g ai/ha (split application)	+9 to +15 (variable)	
NC-V 11	140 g ai/ha (split application)	+9 to +15 (variable)	
VA-C 92R	140 g ai/ha (split application)	-8 to +5 (variable)	
Bailey II	Two applications at 7.25 oz/acre	Increased	
Emery	Two applications at 7.25 oz/acre	No change	
NC20	Two applications at 7.25 oz/acre	Increased	
Walton	Two applications at 7.25 oz/acre	Decreased	
Sullivan	Two applications at 7.25 oz/acre	Increased	

Table 2: Effect of Different **Prohexadione** Calcium Rates on Runner-Type Peanut Yield in Large On-Farm Experiments

Treatment (Rate)	Application Rate (g a.i./ha)	Yield Increase vs. Control (kg/ha)	Reference
0.5x	70	453 - 731	
0.75x	105	453 - 731	
1.0x	140	453 - 731	

Experimental Protocols

General Experimental Design for Prohexadione Field Trials

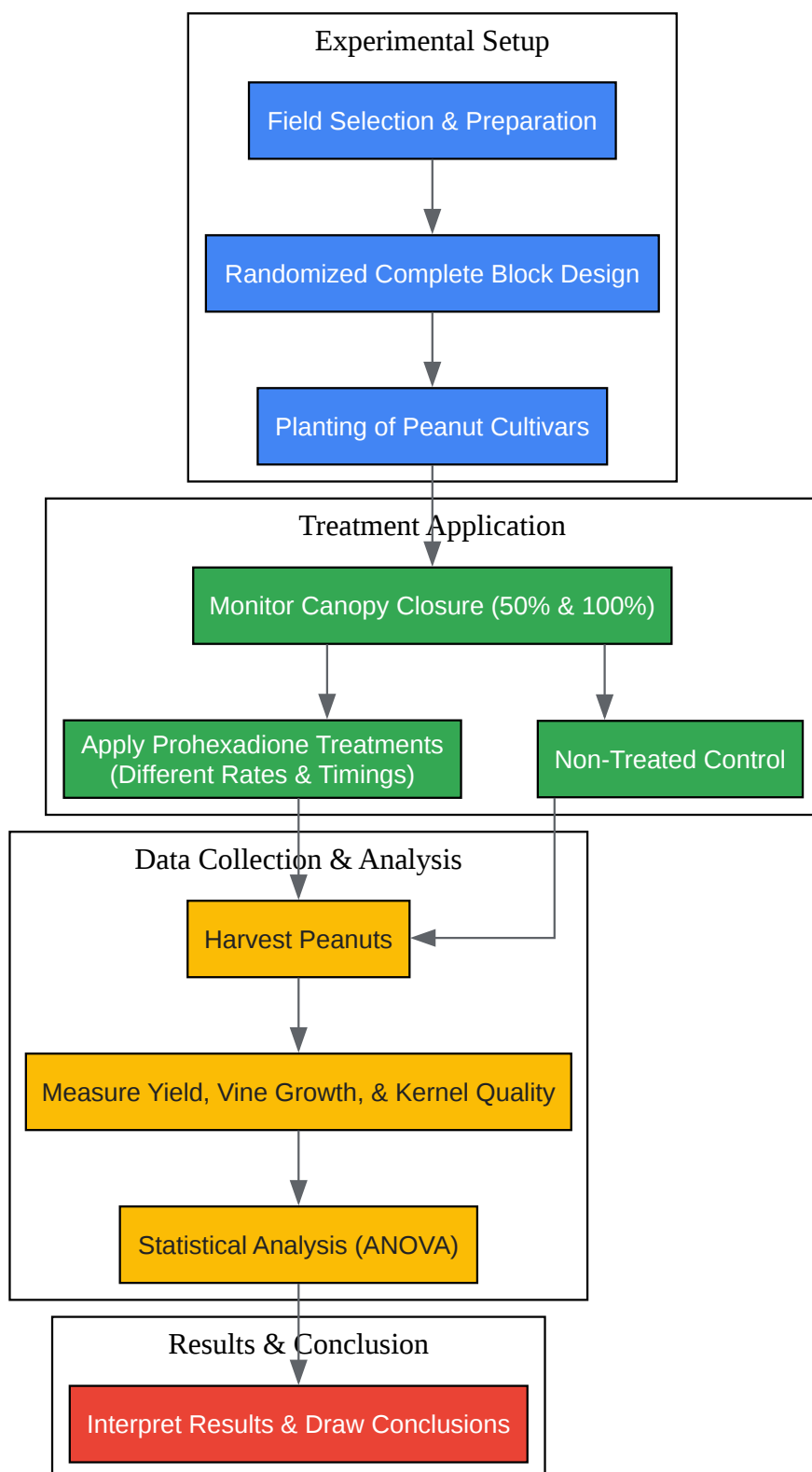
Field experiments to evaluate the effect of **prohexadione** calcium on peanut yield are typically conducted using a randomized complete block design with multiple replications (usually four). Treatments are applied to plots of a specified size, which can range from small plots (e.g., 2 rows by 10 meters) to large on-farm strips (e.g., 4 rows the length of the field).

- **Treatments:** Treatments typically include a non-treated control and various rates and application timings of **prohexadione** calcium. For example, rates might include a 0.5x, 0.75x, and 1.0x concentration of the manufacturer's recommended rate. Application timings are often based on the percentage of canopy closure, with common timings being at 50% and 100% canopy closure.
- **Application:** **Prohexadione** calcium is typically applied using a CO₂-pressurized backpack sprayer for small plots or a tractor-mounted sprayer for larger plots. The application usually includes adjuvants such as crop oil concentrate and urea ammonium nitrate to improve efficacy.
- **Data Collection:** At the end of the growing season, peanuts are harvested, and various parameters are measured. Key data points include:
 - **Pod Yield:** The total weight of the pods harvested from each plot, adjusted to a standard moisture content (typically 7-8%).
 - **Main Stem Height:** Measured to assess the reduction in vegetative growth.

- Row Visibility: A visual rating to quantify the definition of the peanut rows, which is an indicator of harvest efficiency.
- Pod and Kernel Metrics: This can include the number of pods per plant, 100-seed weight, and the percentage of total sound mature kernels (TSMK).
- Statistical Analysis: The collected data is subjected to analysis of variance (ANOVA) to determine the statistical significance of the treatment effects. Mean separation tests, such as Fisher's Protected LSD, are used to compare the means of the different treatments.

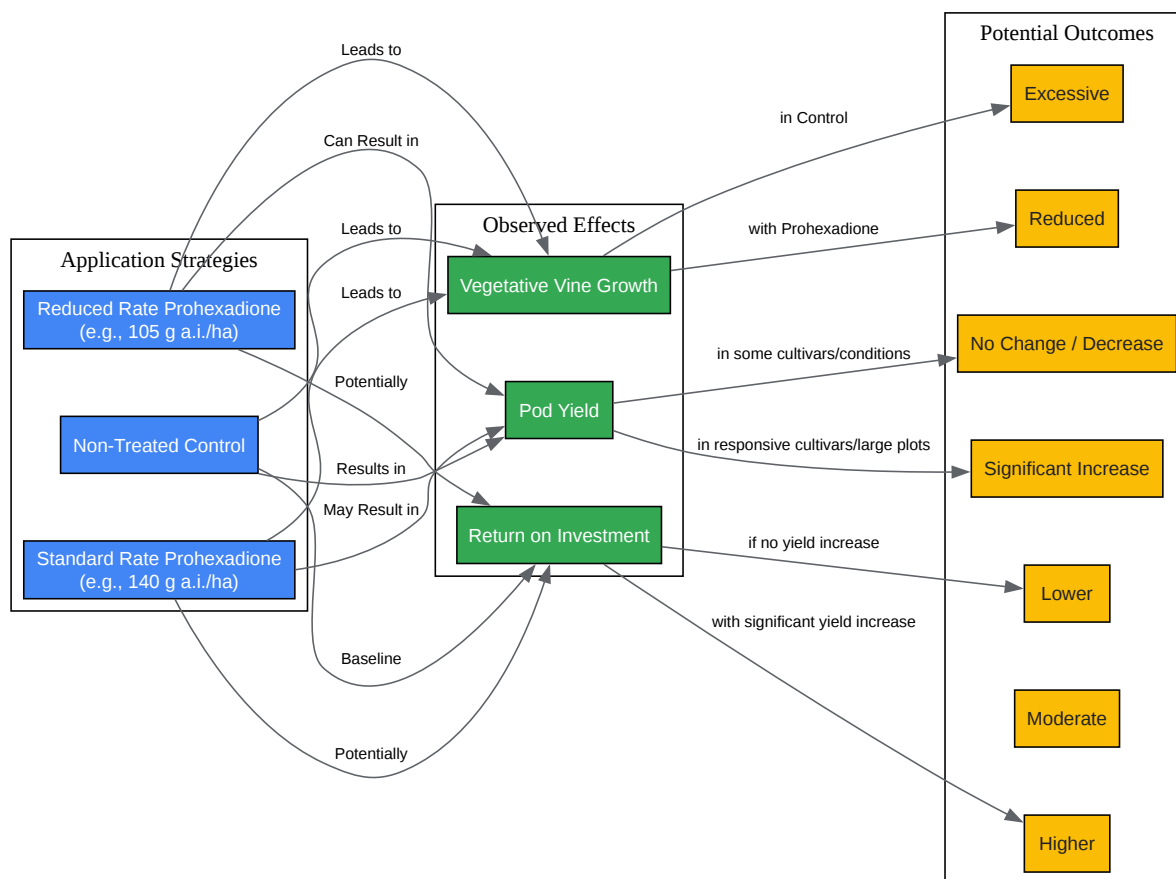
Visualizing the Process and Comparisons

To better illustrate the experimental workflow and the comparative effects of different **prohexadione** strategies, the following diagrams are provided.



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Caption: Experimental workflow for evaluating **prohexadione**'s effect on peanut yield.



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Caption: Comparison of different **prohexadione** application strategies on peanut growth and yield.

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